

Application Notes and Protocols for Omadacycline Susceptibility Testing

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Compound of Interest

Compound Name: *Omaciclovir*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the susceptibility of bacterial isolates to omadacycline, a novel aminomethylcycline antibiotic. The following information is based on established methodologies from the Clinical and Laboratory Standards Institute (CLSI) and data from various studies.

Introduction

Omadacycline is a modernized tetracycline designed to overcome common tetracycline resistance mechanisms, such as efflux pumps and ribosomal protection.^{[1][2]} It demonstrates a broad spectrum of activity against Gram-positive, Gram-negative, and atypical bacteria.^[2] Accurate in vitro susceptibility testing is crucial for guiding clinical decisions and for surveillance of potential resistance development. The standard methods for antimicrobial susceptibility testing (AST), broth microdilution and disk diffusion, are recommended for omadacycline.

Data Presentation

Table 1: Omadacycline Minimum Inhibitory Concentration (MIC) Breakpoints

The following tables summarize the U.S. Food and Drug Administration (FDA) recognized MIC breakpoints for omadacycline.^[3]

For Acute Bacterial Skin and Skin Structure Infections (ABSSSI)

Pathogen	Susceptible (S)	Intermediate (I)	Resistant (R)
Staphylococcus aureus (including methicillin-resistant isolates)	$\leq 0.5 \mu\text{g/mL}$	$1 \mu\text{g/mL}$	$\geq 2 \mu\text{g/mL}$
Staphylococcus lugdunensis	$\leq 0.12 \mu\text{g/mL}$	$0.25 \mu\text{g/mL}$	$\geq 0.5 \mu\text{g/mL}$
Streptococcus pyogenes	$\leq 0.12 \mu\text{g/mL}$	$0.25 \mu\text{g/mL}$	$\geq 0.5 \mu\text{g/mL}$
Streptococcus anginosus group	$\leq 0.12 \mu\text{g/mL}$	$0.25 \mu\text{g/mL}$	$\geq 0.5 \mu\text{g/mL}$
Enterococcus faecalis	$\leq 0.25 \mu\text{g/mL}$	$0.5 \mu\text{g/mL}$	$\geq 1 \mu\text{g/mL}$
Enterobacter cloacae	$\leq 4 \mu\text{g/mL}$	$8 \mu\text{g/mL}$	$\geq 16 \mu\text{g/mL}$
Klebsiella pneumoniae	$\leq 4 \mu\text{g/mL}$	$8 \mu\text{g/mL}$	$\geq 16 \mu\text{g/mL}$

For Community-Acquired Bacterial Pneumonia (CABP)

Pathogen	Susceptible (S)	Intermediate (I)	Resistant (R)
Streptococcus pneumoniae	$\leq 0.06 \mu\text{g/mL}$	$0.12 \mu\text{g/mL}$	$\geq 0.25 \mu\text{g/mL}$
Staphylococcus aureus (methicillin-susceptible isolates only)	$\leq 0.25 \mu\text{g/mL}$	$0.5 \mu\text{g/mL}$	$\geq 1 \mu\text{g/mL}$
Haemophilus influenzae	$\leq 1 \mu\text{g/mL}$	$2 \mu\text{g/mL}$	$\geq 4 \mu\text{g/mL}$
Klebsiella pneumoniae	$\leq 4 \mu\text{g/mL}$	$8 \mu\text{g/mL}$	$\geq 16 \mu\text{g/mL}$

Note: Omadacycline is not active in vitro against *Morganella* spp., *Proteus* spp., and *Providencia* spp.[3]

Table 2: Omadacycline Disk Diffusion Zone Diameter Breakpoints

The following table summarizes the FDA-recognized disk diffusion zone diameter breakpoints for a 30 μg omadacycline disk.[3]

Pathogen	Susceptible (S)	Intermediate (I)	Resistant (R)
Staphylococcus aureus (including methicillin-resistant isolates)	≥ 21 mm	19-20 mm	≤ 18 mm
Staphylococcus lugdunensis	≥ 29 mm	26-28 mm	≤ 25 mm
Streptococcus pyogenes	≥ 19 mm	16-18 mm	≤ 15 mm
Streptococcus anginosus group	≥ 24 mm	18-23 mm	≤ 17 mm
Enterococcus faecalis	≥ 18 mm	16-17 mm	≤ 15 mm
Enterobacteriaceae	≥ 18 mm	16-17 mm	≤ 15 mm

Table 3: Quality Control (QC) Ranges for Omadacycline Susceptibility Testing

The following are the CLSI-recommended quality control ranges for omadacycline.

QC Strain	Method	MIC Range (µg/mL)	Disk Diffusion Zone Diameter Range (mm)
Escherichia coli ATCC® 25922	Broth Microdilution / Disk Diffusion	0.5 - 2	19 - 25
Staphylococcus aureus ATCC® 29213	Broth Microdilution	0.06 - 0.5	N/A
Enterococcus faecalis ATCC® 29212	Broth Microdilution	0.03 - 0.12	N/A
Streptococcus pneumoniae ATCC® 49619	Broth Microdilution / Disk Diffusion	0.008 - 0.03	25 - 31
Haemophilus influenzae ATCC® 49247	Broth Microdilution / Disk Diffusion	0.25 - 1	17 - 23

Experimental Protocols

Protocol 1: Broth Microdilution MIC Method

This protocol is based on the CLSI M07 guidelines.[\[4\]](#)

1. Materials:

- Omadacycline analytical powder
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Sterile water or other appropriate solvent for omadacycline
- Incubator (35°C ± 2°C)

- Microplate reader or manual reading mirror

2. Preparation of Omadacycline Stock Solution:

- Prepare a stock solution of omadacycline at a concentration of 1000 µg/mL or higher in a suitable solvent.
- Further dilute the stock solution to prepare working solutions for serial dilutions.

3. Inoculum Preparation:

- From a fresh (18-24 hour) culture plate, select 3-5 well-isolated colonies of the test organism.
- Suspend the colonies in sterile saline or broth to achieve a turbidity equivalent to a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- Dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in the microtiter plate wells.

4. Microtiter Plate Preparation:

- Perform two-fold serial dilutions of omadacycline in CAMHB in the 96-well microtiter plate to achieve the desired final concentration range (e.g., 0.008 to 16 µg/mL).
- The final volume in each well should be 100 µL, with 50 µL of the diluted antimicrobial agent and 50 µL of the standardized inoculum.
- Include a growth control well (inoculum without antibiotic) and a sterility control well (broth without inoculum).

5. Incubation:

- Incubate the microtiter plates at $35^\circ\text{C} \pm 2^\circ\text{C}$ in ambient air for 16-20 hours for non-fastidious organisms.
- For fastidious organisms like *Streptococcus pneumoniae* and *Haemophilus influenzae*, use appropriate supplemented media and incubation conditions as per CLSI guidelines.

6. Interpretation of Results:

- The MIC is the lowest concentration of omadacycline that completely inhibits visible growth of the organism.
- Reading can be done visually using a reading mirror or with a microplate reader.
- Compare the obtained MIC value with the breakpoints in Table 1 to determine if the isolate is susceptible, intermediate, or resistant.

Protocol 2: Disk Diffusion Method

This protocol follows the Kirby-Bauer method as described in CLSI M02 guidelines.

1. Materials:

- 30 µg omadacycline disks
- Mueller-Hinton Agar (MHA) plates (150 mm or 100 mm)
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Sterile cotton swabs
- Incubator (35°C ± 2°C)
- Ruler or caliper

2. Inoculum Preparation:

- Prepare the bacterial inoculum as described in the broth microdilution protocol (Step 3).

3. Inoculation of MHA Plate:

- Dip a sterile cotton swab into the standardized inoculum and remove excess fluid by pressing the swab against the inside of the tube.
- Streak the swab evenly over the entire surface of the MHA plate in three directions, rotating the plate approximately 60 degrees between each streaking to ensure confluent growth.^[5]

- Allow the plate to dry for 3-5 minutes with the lid slightly ajar.^[5]

4. Application of Omadacycline Disks:

- Aseptically apply a 30 µg omadacycline disk to the surface of the inoculated MHA plate.
- Gently press the disk to ensure complete contact with the agar.
- If testing multiple antibiotics, ensure disks are spaced far enough apart to prevent overlapping of the zones of inhibition.

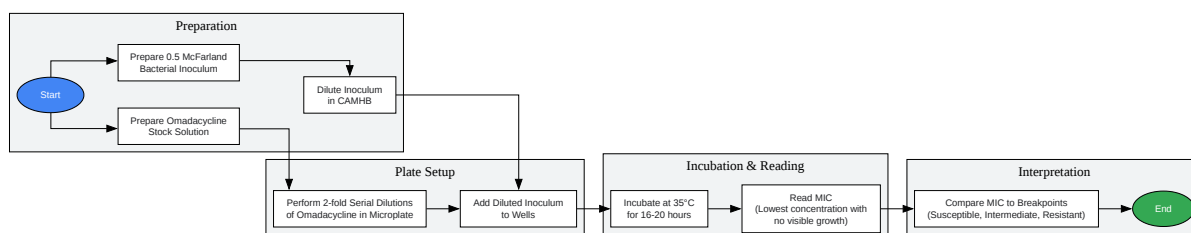
5. Incubation:

- Invert the plates and incubate at 35°C ± 2°C in ambient air for 16-20 hours for non-fastidious organisms.
- For fastidious organisms, use appropriate media and incubation conditions as per CLSI guidelines.

6. Interpretation of Results:

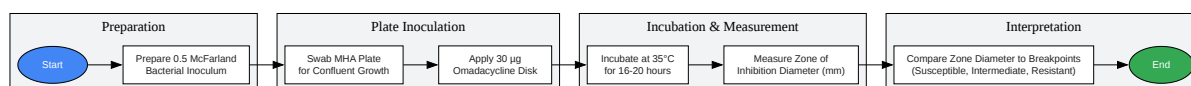
- After incubation, measure the diameter of the zone of complete inhibition (including the disk diameter) to the nearest millimeter using a ruler or caliper.^[5]
- Compare the measured zone diameter with the breakpoints in Table 2 to classify the isolate as susceptible, intermediate, or resistant.

Mandatory Visualizations



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Caption: Workflow for Omadacycline Broth Microdilution Susceptibility Testing.



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Caption: Workflow for Omadacycline Disk Diffusion Susceptibility Testing.

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